

# Spectroscopic Profile of Nitrourea: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Nitrourea

Cat. No.: B1361781

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **nitrourea** (NU), a high-energy material of significant interest. The following sections detail the infrared (IR), Nuclear Magnetic Resonance (NMR), and Raman spectroscopic properties of **nitrourea**, including experimental protocols and data presented in a clear, comparative format.

## Infrared (IR) Spectroscopy

Infrared spectroscopy is a crucial technique for identifying the functional groups present in a molecule. In **nitrourea**, the IR spectrum reveals characteristic vibrations of the nitro and urea moieties.

## Experimental Protocol

**Sample Preparation:** Solid **nitrourea** samples are analyzed directly.

**Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer, such as a Nicolet 6700, is employed for analysis.

**Data Acquisition:**

- **Technique:** Attenuated Total Reflectance (ATR) is a common method used.
- **Detector:** A Deuterated Triglycine Sulfate (DTGS) TEC detector is suitable for this analysis.

- Beamsplitter: A Potassium Bromide (KBr) beamsplitter is utilized.
- Spectral Range: Spectra are typically recorded in the range of 4000 to 650  $\text{cm}^{-1}$ .
- Resolution: A resolution of 4.0  $\text{cm}^{-1}$  is used.
- Scans: An accumulation of 22 to 32 scans is sufficient to obtain a high-quality spectrum.<sup>[1][2]</sup>

## IR Spectral Data

The following table summarizes the key infrared absorption bands observed for **nitrourea**.

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
~1700	C=O stretching
1625 - 1649	NH <sub>2</sub> deformation
~989	C-N stretching or other skeletal mode

Note: The peak at ~1700  $\text{cm}^{-1}$  is a common feature for both **nitrourea** and its precursor, urea nitrate.<sup>[2]</sup>

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei, such as protons ( $^1\text{H}$ ) and carbon-13 ( $^{13}\text{C}$ ), within a molecule.

## Experimental Protocol

Sample Preparation: Samples are prepared by dissolving **nitrourea** in a deuterated solvent, typically  $\text{d}_6$ -acetone.<sup>[1]</sup>

Instrumentation: A Bruker Avance III NMR spectrometer (or equivalent) is used for analysis.

Data Acquisition:

- $^1\text{H}$  NMR:

- Frequency: 300 MHz
- Scans: 16 scans are typically collected.[\[1\]](#)
- $^{13}\text{C}$  NMR:
  - Frequency: 75 MHz
  - Mode: Proton decoupled
  - Scans: 512 scans are typically collected.[\[1\]](#)

## NMR Spectral Data

The following tables summarize the chemical shifts for **nitrourea**.

Table 2.1:  $^1\text{H}$  NMR Chemical Shifts (in  $\text{d}_6$ -acetone)

Chemical Shift (ppm)	Assignment	Multiplicity
~12	Proton adjacent to the nitro group	Broad
~7	Protons of the amino group ( $\text{NH}_2$ )	Broad

Table 2.2:  $^{13}\text{C}$  NMR Chemical Shift (in  $\text{d}_6$ -acetone)

Chemical Shift (ppm)	Assignment
151	Carbonyl carbon

## Raman Spectroscopy

Raman spectroscopy is a vibrational spectroscopy technique that is complementary to IR spectroscopy. It is particularly useful for observing non-polar bonds.

## Experimental Protocol

Sample Preparation: Solid **nitrourea** samples are analyzed directly.

Instrumentation: A Bruker Senterra Raman Microscope equipped with an Olympus BX51 microscope module is a suitable instrument.

Data Acquisition:

- Excitation Source: A 785 nm diode laser is used.<sup>[1]</sup>

## Raman Spectral Data

The following table summarizes the key Raman shifts observed for **nitrourea**.

Raman Shift (cm <sup>-1</sup> )	Assignment
1583	C=O stretching
989	C-N stretching or other skeletal mode

Note: The assignment of the 1583 cm<sup>-1</sup> line to the C=O stretch is based on comparison with urea.<sup>[1]</sup>

## Synthesis of Nitrourea

The characterization of **nitrourea** is predicated on its successful synthesis. A common method involves the dehydration of urea nitrate.

## Experimental Protocol for Synthesis

Method 1: Using Sulfuric Acid

- Concentrated sulfuric acid is cooled to -3°C in a round-bottom flask equipped with a stirrer.
- Urea nitrate is slowly added while maintaining the temperature between 0 and -3°C.<sup>[1][2]</sup>
- The reaction mixture is stirred for 30 minutes, keeping the temperature below +3°C.<sup>[1]</sup>
- The mixture is then poured over ice.

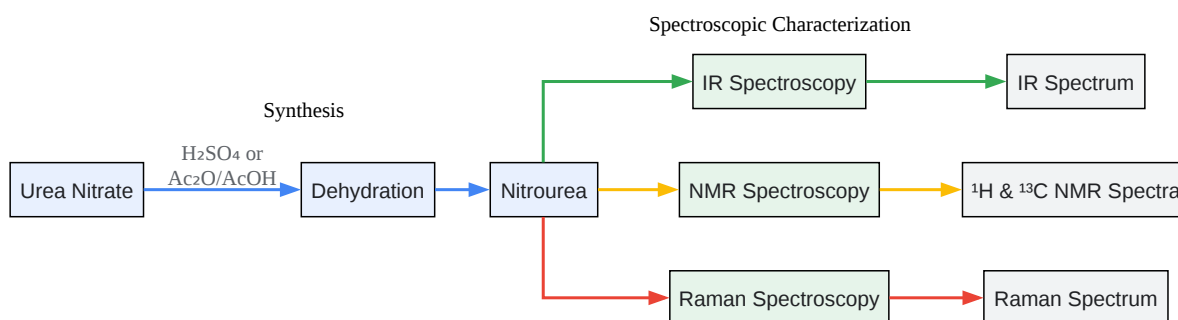
- The resulting white precipitate of **nitrourea** is collected by vacuum filtration.
- The product is washed with cold water and air-dried.
- Recrystallization from glacial acetic acid can be performed for further purification.[1]

#### Method 2: Using Acetic Anhydride and Acetic Acid

- A mixture of acetic anhydride and acetic acid is heated to 60°C.
- Urea nitrate is slowly added with stirring for 15 minutes.
- The heat source is removed, and the mixture is cooled to room temperature.
- **Nitrourea** is collected by vacuum filtration, rinsed with benzene, and oven-dried at 40°C.
- Recrystallization from glacial acetic acid can be performed.[2]

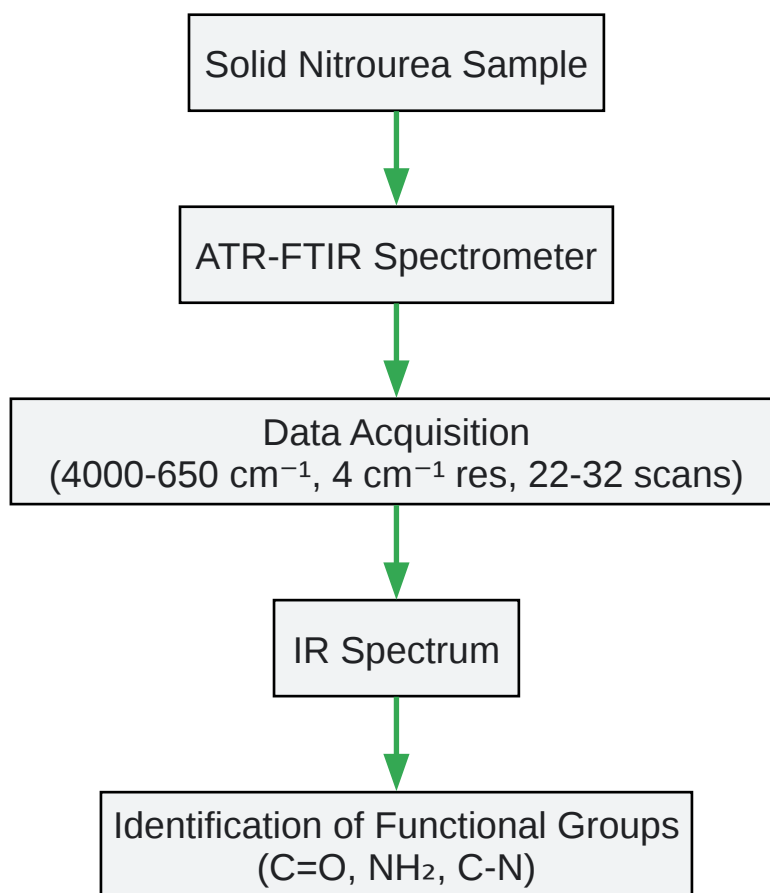
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the spectroscopic characterization and synthesis of **nitrourea**.



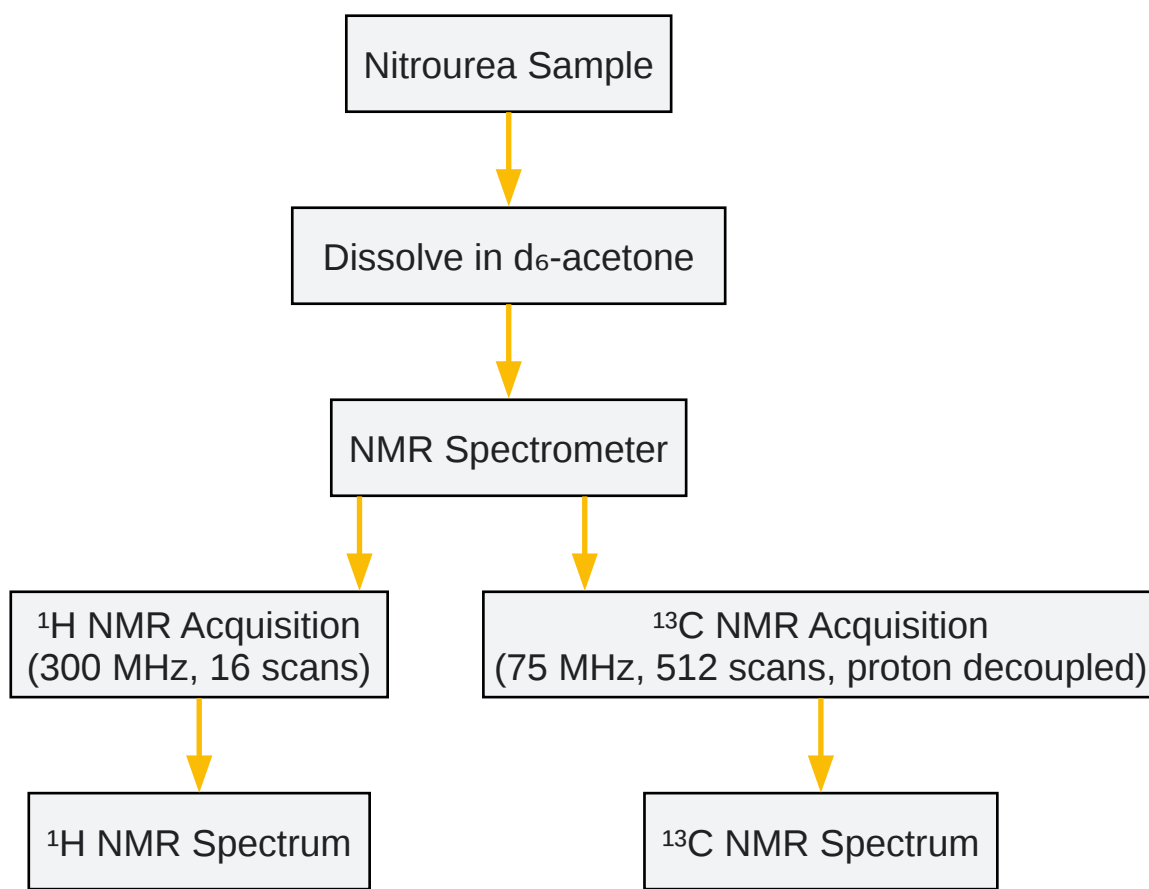
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Caption: Workflow for the synthesis and spectroscopic characterization of **nitrourea**.



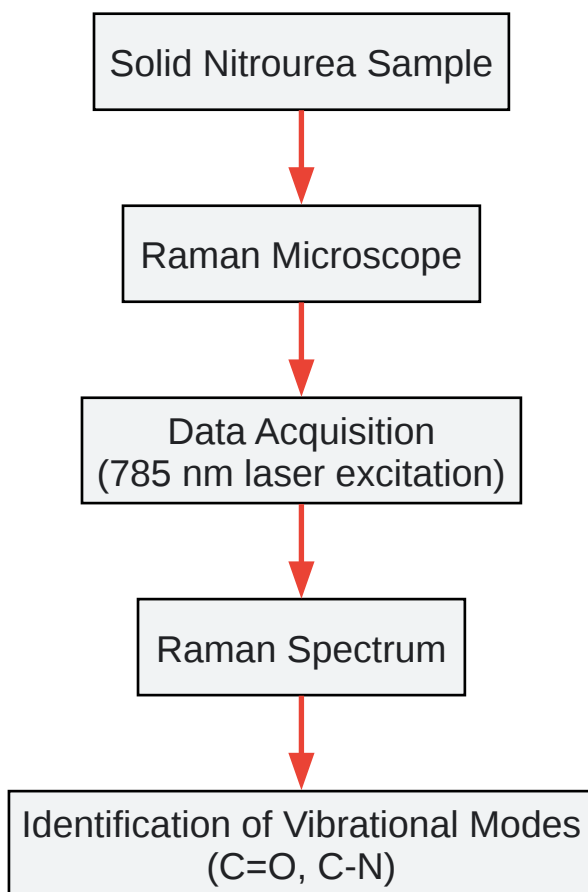
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Caption: Experimental workflow for Infrared (IR) spectroscopy of **nitrourea**.



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Caption: Experimental workflow for Nuclear Magnetic Resonance (NMR) spectroscopy of **nitrourea**.



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Caption: Experimental workflow for Raman spectroscopy of **nitrourea**.

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## References

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- 2. energetics.chm.uri.edu [energetics.chm.uri.edu]
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